

An In-depth Technical Guide to the Safe Handling of Prometryn-d14

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Compound of Interest

Compound Name: Prometryn-d14

Cat. No.: B12299827

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety data and handling guidelines for Prometryn. Since **Prometryn-d14** is an isotopically labeled version of Prometryn, its chemical and toxicological properties are expected to be nearly identical. This guide is intended for use in a research and development context. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier of **Prometryn-d14** and adhere to all institutional and governmental regulations.

Introduction

Prometryn is a selective triazine herbicide that functions by inhibiting photosynthesis in target plant species.^{[1][2][3]} **Prometryn-d14** is a deuterated analog of prometryn, where the hydrogen atoms on the two isopropyl groups have been replaced with deuterium. This isotopic labeling makes it a valuable tool in environmental fate studies, metabolism research, and as an internal standard in analytical chemistry. While the biological and chemical reactivity of **Prometryn-d14** is fundamentally the same as Prometryn, it is crucial for laboratory personnel to be fully aware of its hazard profile and the requisite safety precautions.

Hazard Identification and Classification

Prometryn is classified as a hazardous substance. The primary hazards are related to acute toxicity if swallowed or inhaled, and significant environmental toxicity, particularly to aquatic life.^[4]

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[4]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[4]
- Serious Eye Damage/Irritation (Category 1): Causes serious eye damage.[5]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[5]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life. [6]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1): Very toxic to aquatic life with long-lasting effects.[4][6]

Signal Word: DANGER[5]

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[5]
- H318: Causes serious eye damage.[5]
- H332: Harmful if inhaled.[4]
- H410: Very toxic to aquatic life with long-lasting effects.[4][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of Prometryn is provided below. The molecular weight is the primary difference for **Prometryn-d14**.

Property	Value	Reference
Appearance	Colorless or white odorless solid/crystals	[2][3]
Molecular Formula (Prometryn)	C10H19N5S	[2]
Molecular Formula (Prometryn-d14)	C10D14H5N5S	[7]
Molecular Weight (Prometryn)	241.36 g/mol	[2]
Molecular Weight (Prometryn-d14)	255.44 g/mol	[7]
Melting Point	118-120 °C	[3]
Water Solubility	48 mg/L at 20 °C	[3]
Vapor Pressure	0.13 mPa at 20 °C	[3][5]
n-octanol/water Partition Coefficient (Log Kow)	3.1 - 3.34	[3][5]

Toxicological Information

The toxicological data for Prometryn are summarized in the following table. These values are expected to be representative for **Prometryn-d14**.

Endpoint	Species	Value	Reference
Acute Oral LD50	Rat	3750 - 5233 mg/kg	[3][5][8]
Acute Dermal LD50	Rat	>3100 mg/kg	[5][8]
Acute Inhalation LC50 (4h)	Rat	>5.2 mg/L	[5]
Skin Irritation	Rabbit	Irritant	[5]
Eye Irritation	Rabbit	Severe Irritant	[5]
Carcinogenicity	Data indicates no carcinogenic effects.	[2][5]	
Mutagenicity	Data indicates no mutagenic effects.	[5]	
Reproductive Toxicity	Data indicates no reproductive effects.	[5]	

Target Organs: Liver, kidneys, and bone marrow.[3][6]

Experimental Protocols and Handling Guidelines

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Prometryn-d14**.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber) are required.[9]
- Eye Protection: Chemical splash goggles or a face shield must be worn.[5][6]
- Skin and Body Protection: A laboratory coat or chemical-resistant coveralls should be worn. Ensure that long pants and closed-toe shoes are worn.[9][10]
- Respiratory Protection: If working with the solid form where dust may be generated, or with solutions that may produce aerosols, a NIOSH-approved respirator is necessary.[6]

Safe Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#)
- Avoid the formation of dust and aerosols.[\[11\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[9\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
[\[5\]](#)
- Remove contaminated clothing immediately and wash it before reuse.[\[10\]](#)

Storage

- Store in the original, tightly closed container in a dry, cool, and well-ventilated area.[\[5\]](#)[\[11\]](#)
- Keep away from direct sunlight.[\[5\]](#)
- Store separately from strong oxidizing agents.[\[5\]](#)

Spill and Waste Disposal

- Spills: In the event of a spill, control the source of the leak and contain the spill to prevent it from spreading or entering drains. For solid spills, sweep up the material without creating dust and place it in a sealed container for disposal. For liquid spills, use an absorbent material to clean up the spill and place the contaminated material in a sealed container.
- Waste Disposal: Dispose of waste in accordance with all local, regional, and national regulations.[\[4\]](#) Do not dispose of undiluted chemicals on-site.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately remove contaminated clothing. Rinse the skin with plenty of soap and water for 15-20 minutes. Seek medical advice if irritation occurs.
- In Case of Eye Contact: Immediately hold the eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then

continue rinsing. Seek immediate medical attention.[5]

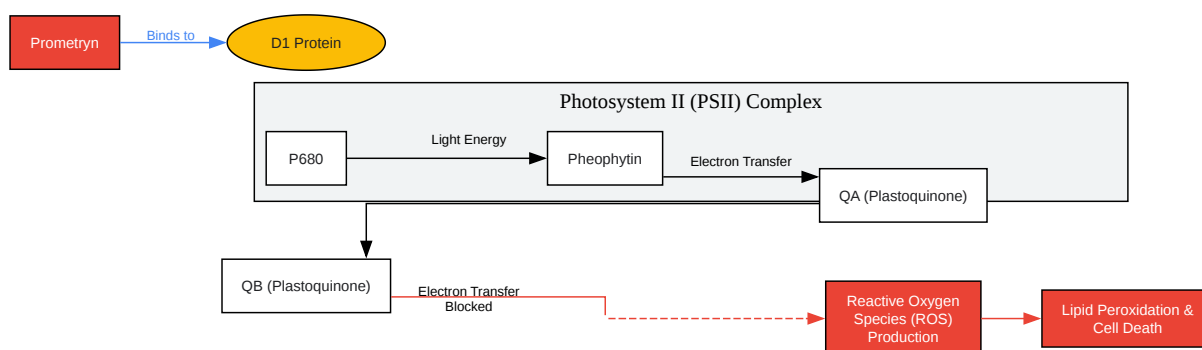
- If Swallowed: Call a poison control center or doctor immediately for treatment advice. Rinse the mouth with water. Do not induce vomiting unless instructed to do so by a medical professional.[11]

Visualizations

Prometryn's Mode of Action: Photosystem II Inhibition

Prometryn acts by inhibiting photosynthesis at Photosystem II (PSII) in susceptible plants. It binds to the D1 protein of the PSII complex, blocking electron transport. This disruption leads to the production of reactive oxygen species, causing lipid peroxidation and ultimately cell death.

[1]

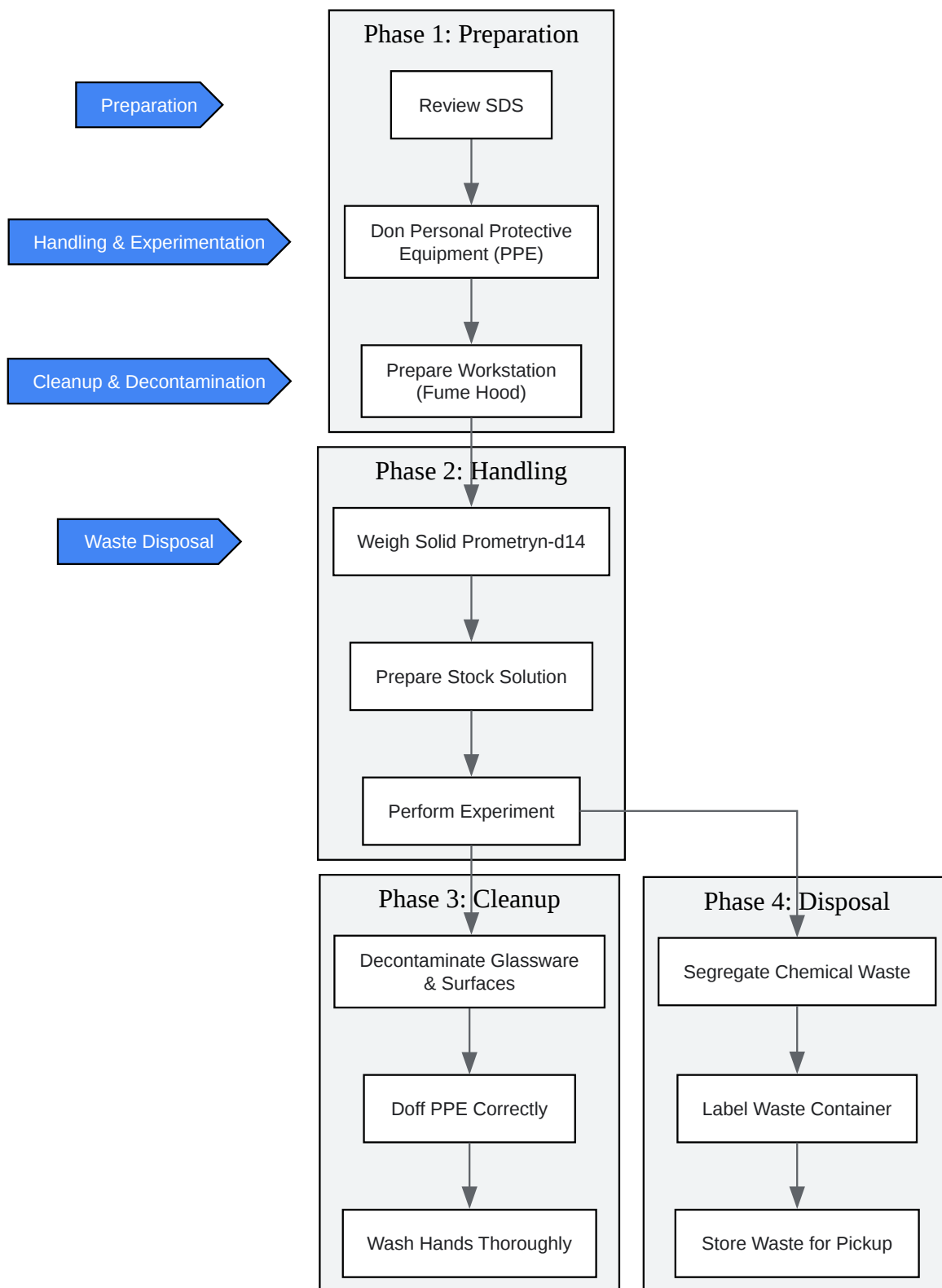


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Caption: Prometryn inhibits photosynthesis by blocking electron transport at the QB site of the D1 protein in Photosystem II.

Standard Laboratory Workflow for Handling Prometryn-d14

This diagram outlines the essential steps for safely handling **Prometryn-d14** in a laboratory setting, from preparation to disposal.



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Caption: A logical workflow for the safe handling of **Prometryn-d14**, from preparation to disposal.

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